

Safety Precautions for 2-Benzofuranylglyoxal Hydrate: Application Notes and Protocols

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Compound of Interest

Compound Name: *2-Benzofuranylglyoxal hydrate*

Cat. No.: *B589250*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling of **2-Benzofuranylglyoxal hydrate**. Due to the limited specific toxicological data for this compound, these guidelines are based on the known hazards of its constituent chemical motifs, namely the benzofuran ring system and the glyoxal functional group. A conservative approach is therefore essential.

Hazard Identification and Risk Assessment

2-Benzofuranylglyoxal hydrate's chemical, physical, and toxicological properties have not been thoroughly investigated. However, based on its structure, the following potential hazards should be considered:

- Irritant: It is classified as an irritant, and contact with skin and eyes should be avoided.[1]
- Respiratory Irritation: Inhalation may cause respiratory irritation.
- Allergic Reactions: Prolonged or repeated exposure may cause allergic reactions in sensitive individuals.
- Reactivity: The glyoxal moiety is a reactive dialdehyde. Aldehydes, in general, are reactive electrophiles and can be hazardous.[2] Glyoxals can undergo addition and condensation reactions, which may be exothermic.[3]

- Benzofuran Toxicity: Benzofuran and its derivatives have shown evidence of liver, kidney, lung, and stomach toxicity in animal studies.[4][5] Benzofuran is classified as possibly carcinogenic to humans (Group 2B) by the International Agency for Research on Cancer (IARC).[4][6]

Quantitative Data Summary

Property	2-Benzofuranylgluoxal Hydrate	Phenylglyoxal Hydrate (Analogue)	Benzofuran (Parent Compound)	Glyoxal (Parent Compound)
Molecular Formula	C ₁₀ H ₈ O ₄	C ₈ H ₈ O ₃	C ₈ H ₆ O	C ₂ H ₂ O ₂
Hazard Codes	Xi (Irritant)[1]	H302, H315, H319, H335[7]	H301+H311, H317[8]	H317, H335, H341[9]
Boiling Point (°C)	335.5 ± 27.0 (Predicted)[1]	142 (167 hPa)[10]	173 - 175[4]	Not applicable (solution)
Density (g/cm ³)	1.442 ± 0.06 (Predicted)[1]	Not Available	1.072[4]	1.270 (40% solution)[10]
Storage Temperature	Room Temperature[1]	Not Available	Not Available	2-8°C

Experimental Protocols: Safe Handling Procedures

2.1. Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following should be considered mandatory:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[2][11]
- Hand Protection: Wear chemical-resistant gloves such as nitrile or butyl rubber.[2] Latex gloves are not recommended.[2] Regularly inspect gloves for any signs of degradation.

- Body Protection: A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of potential splashes, a chemical-resistant suit is advised.
- Respiratory Protection: All handling of solid **2-Benzofuranylglyoxal hydrate** or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.[\[11\]](#) If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[2\]](#)

2.2. Engineering Controls

- Ventilation: Always work in a well-ventilated area, preferably a chemical fume hood.[\[11\]](#)
- Eyewash and Safety Shower: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[11\]](#)

2.3. Storage and Handling

- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials.[\[12\]](#) Keep the container tightly closed.
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and bases.[\[12\]](#)
- Handling:
 - Avoid the formation of dust and aerosols.
 - Do not breathe dust, fumes, gas, mist, vapors, or spray.
 - Avoid contact with skin and eyes.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the laboratory.

2.4. Spill and Emergency Procedures

- Small Spills:

- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand or vermiculite.
- Sweep up the absorbed material and place it in a sealed container for disposal.
- Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - Contact the institution's environmental health and safety (EHS) department.
 - Prevent the spill from entering drains.[\[10\]](#)

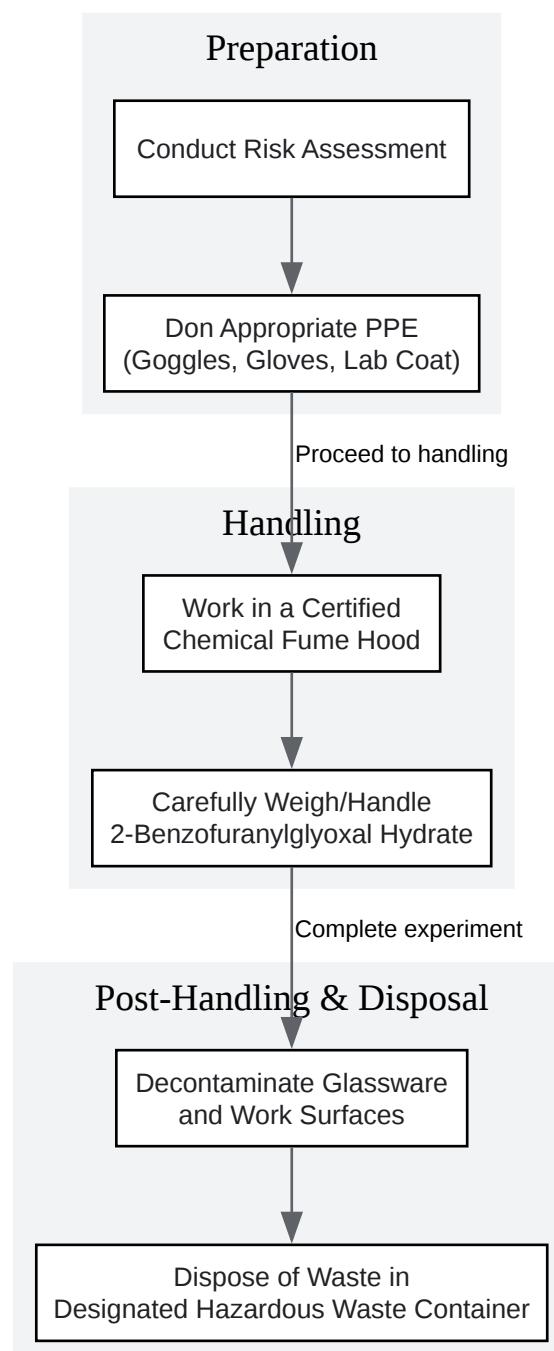
2.5. First Aid Measures

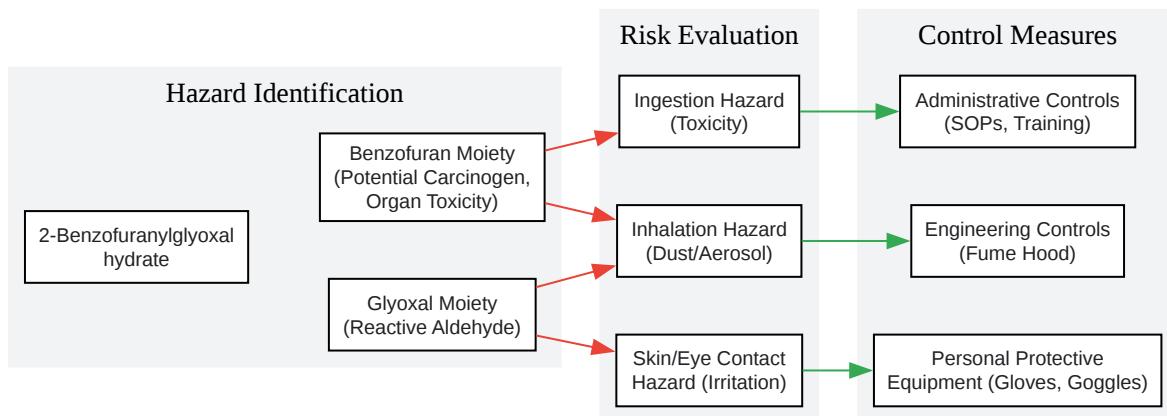
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[\[12\]](#)
- Skin Contact: Immediately wash with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[12\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[10\]](#)

2.6. Waste Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Contact a licensed professional waste disposal service.
- Do not dispose of down the drain.[\[10\]](#)

Visualizations





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